

Quality control benchmarks for 2-(Piperidin-1-ylmethyl)indoline samples

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Compound of Interest

Compound Name: 2-(Piperidin-1-ylmethyl)indoline

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Executive Summary: The Indoline Scaffold Challenge

2-(Piperidin-1-ylmethyl)indoline (CAS: Derivative of 46739-05-3) is a critical bicyclic intermediate used in the synthesis of GPCR ligands (e.g., serotonin and dopamine receptor antagonists) and kinase inhibitors. Unlike its fully aromatic counterpart (the indole), the indoline (2,3-dihydro-1H-indole) core possesses a chiral center at the C2 position and a higher susceptibility to oxidative degradation.

This guide establishes the Gold Standard for quality control of this intermediate, comparing it against common market alternatives (Crude vs. High-Purity) and defining the critical distinction between the active indoline and its "silent killer" impurity—the oxidized indole.

Comparative Analysis: Product Grades & Performance

In drug development, the "performance" of an intermediate is defined by its downstream reaction efficiency and the absence of side-reaction-triggering impurities.

Table 1: Performance Benchmarks by Sample Grade

Feature	Grade A: High-Purity Indoline	Grade B: Technical/Crude	Alternative C: The Oxidized Impurity (Indole)
Purity (HPLC)	> 98.5%	90% – 95%	N/A (Contaminant)
Oxidation Level	< 0.5% (Strict Control)	2% – 5%	100% Aromatic
Chirality	Enantiopure (>99% ee) or Defined Racemate	Undefined / Low ee	Achiral (Planar)
Reactivity	High (Clean N-alkylation/Acylation)	Variable (Competes with impurities)	Low (Requires harsh conditions)
Storage Stability	Low (Requires -20°C, Inert Gas)	Very Low (Rapid darkening)	High (Stable solid)
Application	GMP Synthesis, Late-stage Lead Opt.	Early Screening, HTS	Negative Control

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Critical Insight: The presence of the indole analog (2-(piperidin-1-ylmethyl)-1H-indole) is not just an inert impurity; it acts as a chain-terminator in reactions requiring the non-aromatic nature of the indoline nitrogen.

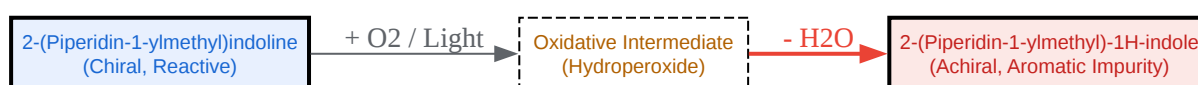
Scientific Integrity: Mechanism of Degradation

To control quality, one must understand the causality of degradation. Indolines are electron-rich and prone to oxidative dehydrogenation.

Mechanism:

- Initiation: Atmospheric oxygen abstracts a hydrogen atom from the benzylic C2 or C3 position.
- Propagation: Formation of a hydroperoxide intermediate.
- Termination: Elimination of water/peroxide to form the thermodynamically stable, fully aromatic Indole.

Visualizing the Pathway:



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Figure 1: The oxidative dehydrogenation pathway. The transition from Indoline to Indole results in the loss of chirality at C2 and a drastic change in electronic properties.

Self-Validating Quality Control Protocols

Trustworthiness in data comes from robust, reproducible methods. The following protocols are designed to detect the specific liabilities of this scaffold.

Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Separate the Indoline (target) from the Indole (impurity) and Piperidine (synthesis residue).

- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax), 150 x 4.6 mm, 3.5 μm .
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 9.5) — High pH is crucial to keep the basic piperidine moiety deprotonated for better peak shape.

- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient:
 - 0 min: 5% B
 - 15 min: 95% B
 - 20 min: 95% B
 - 20.1 min: 5% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Indole absorbs strongly here; Indoline absorbs less, so response factors must be calculated).
- Acceptance Criteria:
 - Indoline Peak Area: >98.0%
 - Indole Impurity: <0.5%
 - Tailing Factor: < 1.5 (Indicates successful amine handling).

Protocol B: Enantiomeric Excess (Chiral HPLC)

Required only for asymmetric synthesis projects.

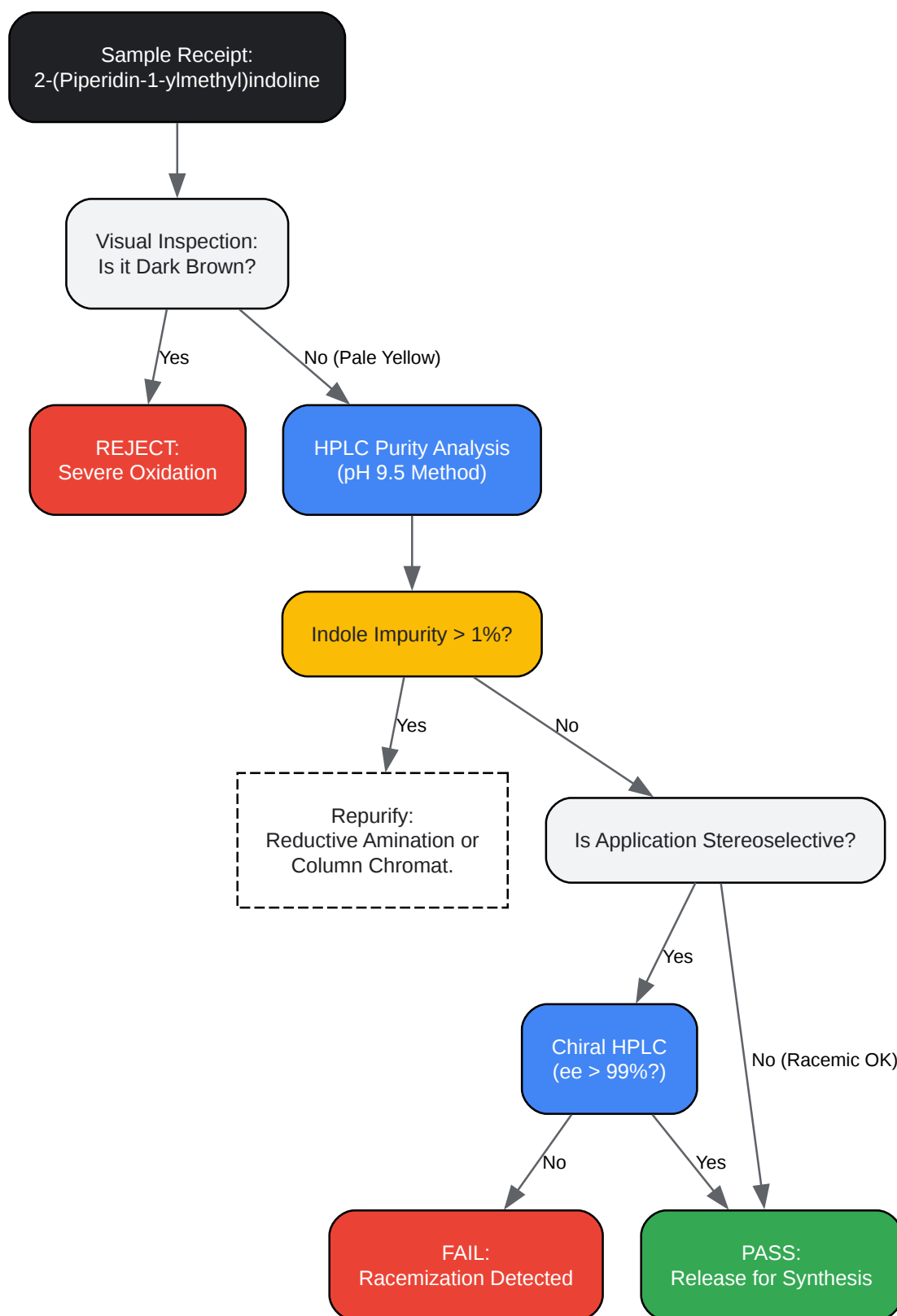
- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 0.5 mL/min.
- Benchmark: >99% ee for GMP grade; >90% ee for early discovery.

Protocol C: Visual & Solubility Check (The "Quick Test")

- Step 1: Observe color.^[1] Pure indoline is a pale yellow/colorless oil or solid.
- Step 2: If the sample is dark brown or red, significant oxidation has occurred (formation of quinoid-like impurities).
- Step 3: Dissolve in Methanol. Turbidity suggests inorganic salt contamination from the reduction step (e.g., Borate salts).

QC Decision Tree

Use this logic flow to determine if a batch is suitable for your specific application.



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Figure 2: Quality Control Decision Matrix for Indoline Intermediates.

Storage and Handling Recommendations

To maintain the benchmarks established above, strict adherence to storage protocols is required:

- Atmosphere: Store under Argon or Nitrogen. The C2-H bond is labile; oxygen exposure accelerates aromatization.
- Temperature: Long-term storage at -20°C.
- Solvent: Avoid storing in halogenated solvents (DCM/Chloroform) for extended periods, as trace acidity can promote polymerization or oxidation.

References

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